

A Technical Safety Guide to 2,4-Dibromothiazole for Research Professionals

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Compound of Interest

Compound Name: 2,4-Dibromothiazole

Cat. No.: B2762289

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This document provides a comprehensive overview of the safety, handling, and toxicological information for **2,4-Dibromothiazole** (CAS No. 4175-77-3), intended for researchers, scientists, and professionals in drug development. It consolidates data from various safety data sheets and chemical suppliers to ensure safe laboratory practices.

Introduction and Applications

2,4-Dibromothiazole is a halogenated heterocyclic compound widely utilized as a key intermediate and building block in organic synthesis.^[1] Its reactive bromine atoms make it a versatile substrate for cross-coupling reactions, such as Suzuki and Stille couplings, enabling the construction of more complex molecular architectures.^[1] Key applications include the synthesis of fungicides and herbicides in the agrochemical industry and the development of biologically active molecules in pharmaceutical research.^{[2][3][4]} Notably, it is used in the preparation of 2,4-disubstituted thiazole derivatives with properties such as survival motor neuron (SMN) protein modulation and has been investigated as a nicotinic acetylcholine receptor (nAChR) antagonist.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2,4-Dibromothiazole** are summarized below. The compound is typically a solid at room temperature, appearing as an off-white or white crystalline powder.

Property	Value	Source(s)
CAS Number	4175-77-3	
Molecular Formula	C ₃ HBr ₂ NS	
Molecular Weight	242.92 g/mol	
Appearance	Off-white to white crystalline powder/solid	
Melting Point	80-84 °C	
Boiling Point	242.8 °C @ 760 mmHg	
Density	2.324 g/cm ³	
Flash Point	100.6 °C	
LogP (n-octanol/water)	2.237 - 2.668	
Water Solubility	Insoluble / No data available	

Hazard Identification and Classification

2,4-Dibromothiazole is classified as a hazardous substance. The signal word "Danger" is used on safety data sheets. It is harmful if swallowed, causes skin irritation, may cause respiratory irritation, and poses a risk of serious eye damage.

GHS Hazard Classification:

Classification	Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation

Source(s):

NFPA 704 Rating:

Category	Rating	Description
Health (Blue)	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
Flammability (Red)	1	Materials that require considerable preheating before ignition and combustion can occur.
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.

Source(s):

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize risk. This includes the use of engineering controls, appropriate personal protective equipment (PPE), and adherence to established laboratory procedures.

Engineering Controls & PPE:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or fumes.
- Wear appropriate personal protective equipment (PPE):
 - Eye Protection: Chemical safety goggles and/or a face shield.
 - Hand Protection: Impervious chemical-resistant gloves.

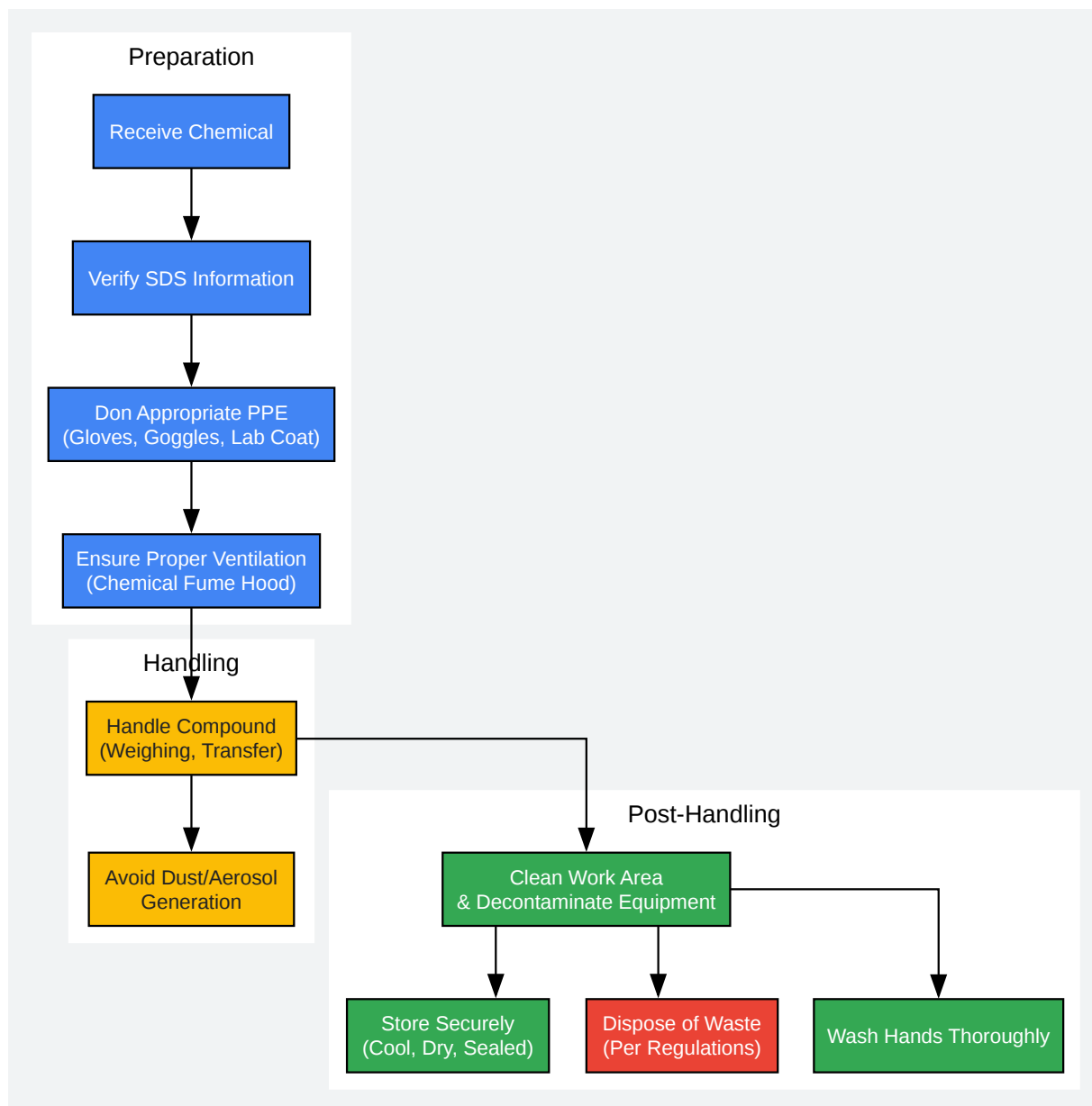
- Respiratory Protection: For operations generating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is recommended.
- Skin and Body Protection: A lab coat and appropriate protective clothing to prevent skin exposure.

Handling and Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in the work area.
- Wash hands and any exposed skin thoroughly after handling.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep containers tightly sealed to protect from moisture and light.
- Store locked up.
- Some suppliers recommend specific storage temperatures, such as 0-8 °C or -20°C.
- Incompatible Materials: Strong oxidizing agents.



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A logical workflow for the safe handling of **2,4-Dibromothiazole**.

Emergency and First Aid Procedures

In case of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.	
Skin Contact	Take off contaminated clothing. Wash skin with plenty of water and soap. If skin irritation occurs, get medical advice/attention.	
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.	

Accidental Release Measures: For spills, evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid generating dust. Sweep up the material, place it in a suitable, sealed container for disposal, and clean the spill area thoroughly. Do not let the product enter drains.

Toxicological and Reactivity Data

Toxicological Information:

- Acute Toxicity: While specific LD50 data is not available in the provided sources, the compound is classified as "Harmful if swallowed" (Acute Toxicity, Oral, Category 4). The toxicological properties have not been fully investigated.

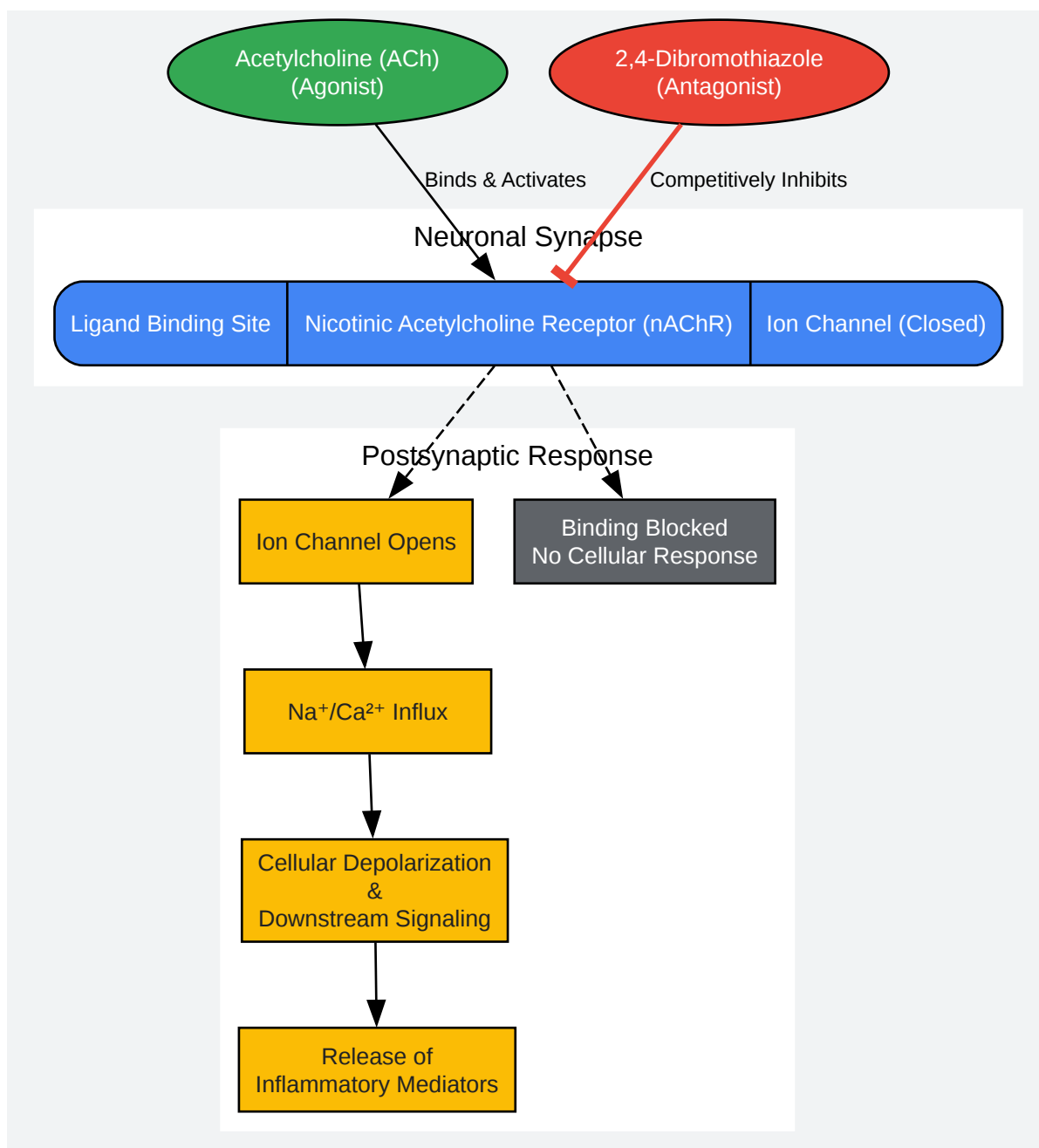
- Skin and Eye Irritation: Causes skin irritation and serious eye damage.
- Respiratory Sensitization: May cause respiratory irritation.
- Carcinogenicity: Not listed as a probable, possible, or confirmed human carcinogen by IARC.
- Germ Cell Mutagenicity: No data available.

Reactivity and Stability:

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Reactions: Hazardous polymerization does not occur.
- Conditions to Avoid: Incompatible materials, dust formation, and exposure to light and moisture.
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can form, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide gas.

Biological Activity and Experimental Considerations

Beyond its role as a synthetic intermediate, **2,4-Dibromothiazole** has been identified as a nicotinic acetylcholine receptor (nAChR) antagonist. This mechanism involves the selective blockage of acetylcholine binding to the receptor, thereby inhibiting ion channel opening and subsequent cellular depolarization. This antagonistic activity has been linked to potential therapeutic effects, such as the inhibition of inflammatory mediators in the context of inflammatory bowel disease.



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Proposed mechanism of **2,4-Dibromothiazole** as an nAChR antagonist.

Experimental Protocol Example: Synthesis

While not a safety experiment, understanding the synthesis illustrates the compound's reactivity. A general procedure for synthesizing **2,4-dibromothiazoles** involves heating a 2,4-thiazolidinedione with phosphorus tribromide (PBr₃) at 130°C. The workup protocol includes

cooling the reaction, diluting it with ice water, neutralizing with sodium carbonate, and extracting the product with a solvent like dichloromethane. Purification is typically achieved via column chromatography. This process involves corrosive reagents and high temperatures, underscoring the need for stringent safety controls.

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